

Application Notes: A "Trojan Horse" Strategy Against Carbapenem-Resistant Enterobacterales

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Compound of Interest

Compound Name: Cefiderocol catechol 3-methoxy

Cat. No.: B12776295

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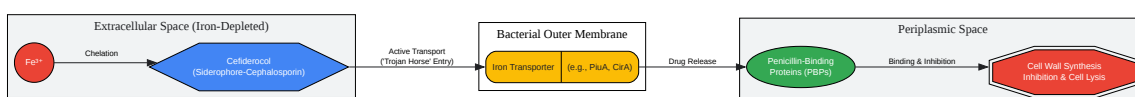
Cefiderocol is a novel siderophore cephalosporin designed to combat infections caused by multidrug-resistant Gram-negative bacteria, including carbapenem-resistant Enterobacterales (CRE).[1][2] Its unique "Trojan horse" mechanism of action allows it to bypass common bacterial resistance mechanisms.[3] Cefiderocol chelates iron and is actively transported into the bacterial periplasmic space using the bacterium's own iron uptake systems.[4][5] Once inside, it disrupts cell wall synthesis by binding to penicillin-binding proteins (PBPs), leading to cell death.[4][6] This innovative approach makes Cefiderocol a critical agent against pathogens that produce a wide array of β -lactamases, including both serine- and metallo- β -lactamases like KPC, OXA-48, NDM, VIM, and IMP.[1][7][8]

Accurate in vitro susceptibility testing is paramount for guiding clinical use, but it presents unique challenges. Due to its reliance on iron transport, testing Cefiderocol requires specialized media. The Clinical and Laboratory Standards Institute (CLSI) recommends broth microdilution (BMD) using iron-depleted cation-adjusted Mueller-Hinton broth (ID-CAMHB) to mimic the iron-limited conditions of a human host during infection.[4][6][9] Standard Mueller-Hinton agar can be used for disk diffusion tests, as the iron is typically bound within the agar.[4][6] Variability in testing results can be influenced by the iron concentration, inoculum preparation, and the manufacturer of the media, making strict adherence to protocols essential for accuracy.[10]

These protocols are designed to provide a standardized framework for researchers to evaluate the in vitro and in vivo efficacy of Cefiderocol against clinically relevant CRE isolates.

Mechanism of Action and Experimental Rationale

The diagram below illustrates Cefiderocol's unique mechanism for entering a bacterial cell and exerting its bactericidal effect. Understanding this pathway is crucial for designing experiments and interpreting susceptibility data.

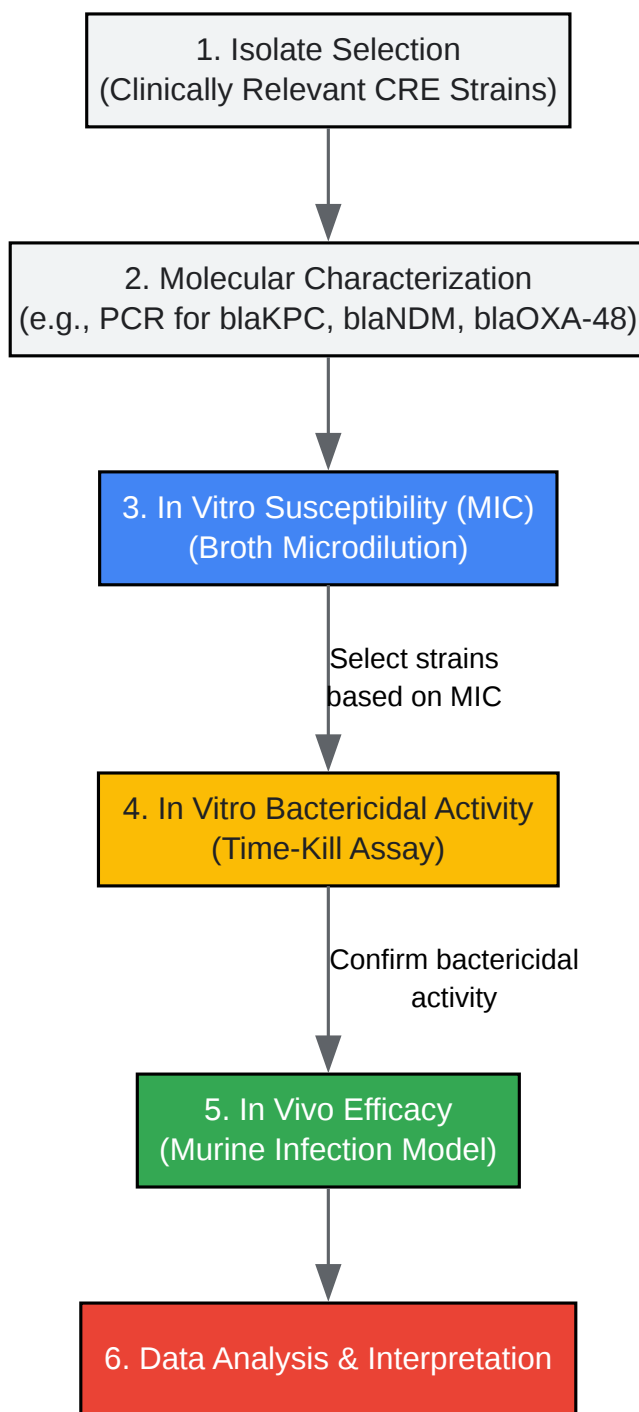


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Cefiderocol's "Trojan Horse" Mechanism of Action.

Experimental Workflow Overview

The following diagram outlines the logical flow for a comprehensive evaluation of Cefiderocol, from initial isolate characterization to in vivo efficacy testing.



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